

Personal protective equipment for handling EPZ015666

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Compound of Interest

Compound Name: EPZ015666

Cat. No.: B15602598

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Essential Safety and Handling Guide for EPZ015666

EPZ015666, also known as GSK3235025, is a potent and selective inhibitor of Protein Arginine Methyltransferase 5 (PRMT5) with an IC₅₀ of 22 nM.^{[1][2]} It is an orally bioavailable compound used in research, particularly in studies related to cancer, such as mantle cell lymphoma (MCL).^{[1][2]} Due to its potent biological activity, proper handling and safety precautions are crucial to minimize exposure and ensure a safe laboratory environment. This guide provides essential information on personal protective equipment (PPE), handling procedures, storage, and disposal of **EPZ015666**.

Quantitative Data Summary

For ease of reference, the following table summarizes key quantitative data for **EPZ015666**.

Property	Value	References
Molecular Weight	383.44 g/mol	
Formula	C ₂₀ H ₂₅ N ₅ O ₃	
IC ₅₀	22 nM	[1][2]
K _i	5 nM	[2]
Purity	≥98%	[2]
CAS Number	1616391-65-1	

Solvent	Maximum Concentration	References
DMSO	100 mM	[2]
Ethanol	50 mM	[2]
DMF	30 mg/mL	[3]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	[3]

Personal Protective Equipment (PPE)

Given that **EPZ015666** is a potent enzyme inhibitor, it should be handled with the same precautions as other hazardous drugs.[4][5] The primary routes of exposure are inhalation, skin contact, and ingestion.[4][5] Therefore, a comprehensive PPE strategy is essential.

PPE Item	Specifications and Rationale
Gloves	Double gloving with powder-free nitrile gloves is recommended.[4] Thicker gloves generally offer better protection.[4] Change gloves every 30-60 minutes or immediately if contamination is suspected.[4]
Eye Protection	Safety glasses with side shields or chemical splash goggles are mandatory to protect from splashes.[6]
Lab Coat/Gown	A disposable, fluid-resistant gown with long sleeves and tight-fitting cuffs is required to protect skin and clothing.[5][6]
Respiratory Protection	For operations that may generate aerosols or dust, such as weighing the powder, a fit-tested N95 respirator or higher is recommended.[5][7] All handling of the solid compound should be performed in a certified chemical fume hood or a biological safety cabinet (BSC).[5]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Weighing:

- Perform all manipulations of solid **EPZ015666** within a certified chemical fume hood or a Class II Biosafety Cabinet to minimize inhalation exposure.[5]
- Before weighing, ensure the balance is placed on a stable surface inside the containment device.
- Wear all required PPE, including double gloves, a disposable gown, and eye protection. For weighing powder, a respirator is strongly advised.[7]
- Use dedicated spatulas and weighing boats. Clean all equipment thoroughly after use.

2. Solution Preparation:

- Prepare stock solutions by dissolving the compound in a suitable solvent such as DMSO or ethanol.^{[2][8]}
- Add the solvent slowly to the powdered compound to avoid splashing.
- Cap the vial tightly and vortex or sonicate until the compound is fully dissolved.
- Clearly label the stock solution with the compound name, concentration, solvent, date, and your initials.

3. Cell Culture and Animal Experiments:

- When adding the compound to cell cultures or preparing doses for animal studies, work within a biological safety cabinet to maintain sterility and prevent exposure.
- Handle all treated cells, animals, and their waste as potentially hazardous.

Storage and Disposal Plan

Storage:

- Solid Compound: Store the powdered form of **EPZ015666** at -20°C for long-term storage (up to 3 years).^[9] It can be stored at room temperature for shorter periods.^[9]
- Stock Solutions: Aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.^[8] Store stock solutions at -80°C for up to one year.^[8] For shorter-term storage, -20°C for up to one month is acceptable.^[8]

Disposal:

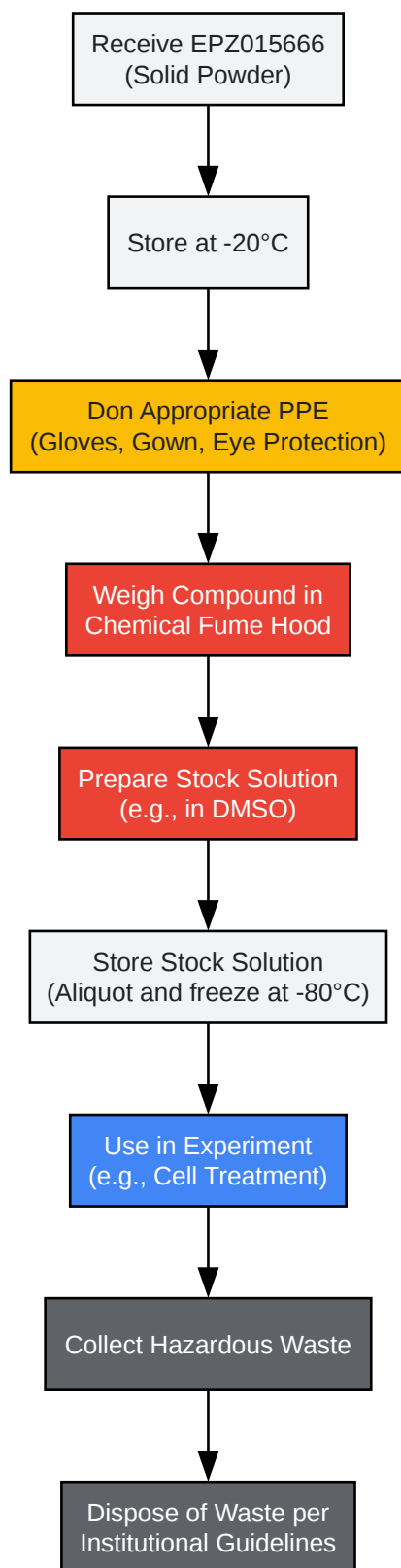
- All disposable materials that have come into contact with **EPZ015666**, including gloves, gowns, pipette tips, and empty vials, should be disposed of as hazardous chemical waste in accordance with institutional and local regulations.
- Do not dispose of **EPZ015666** down the drain.

- Liquid waste containing the compound should be collected in a designated, sealed, and clearly labeled hazardous waste container.

Experimental Protocols and Signaling Pathways

Experimental Workflow for Handling **EPZ015666**

The following diagram illustrates a typical workflow for handling **EPZ015666** in a laboratory setting, from receiving the compound to its final application and disposal.

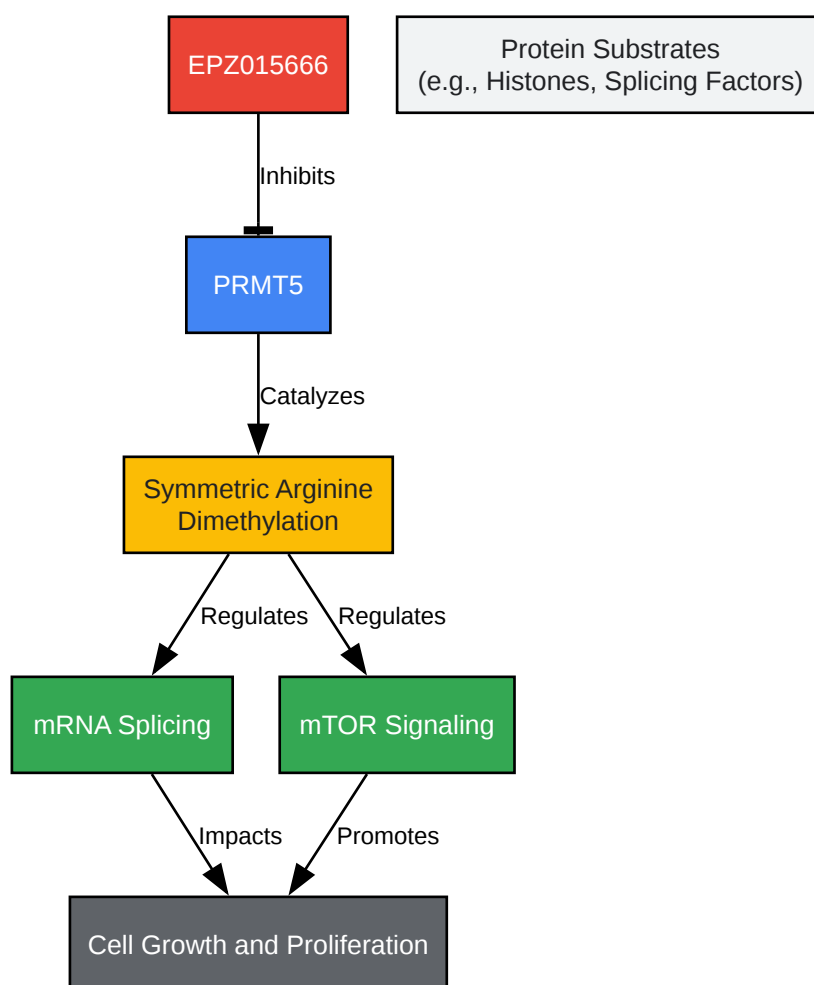


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Figure 1. A typical experimental workflow for handling **EPZ015666**.

Signaling Pathway of **EPZ015666**

EPZ015666 is a selective inhibitor of PRMT5. PRMT5 is an enzyme that catalyzes the symmetric dimethylation of arginine residues on various proteins, including histones and splicing factors. This modification plays a critical role in gene regulation, mRNA splicing, and cell signaling.[10] Inhibition of PRMT5 by **EPZ015666** can lead to cell cycle arrest and apoptosis in cancer cells. PRMT5 has also been shown to be involved in the mTOR signaling pathway.[10]



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Figure 2. Simplified signaling pathway showing the inhibitory action of **EPZ015666**.

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